

An In-depth Technical Guide to 1-(1H-Pyrazol-1-yl)ethanone

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 1-(1H-Pyrazol-1-yl)ethanone

Cat. No.: B161398

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CAS Number: 10199-64-1

This technical guide provides a comprehensive overview of **1-(1H-Pyrazol-1-yl)ethanone**, a key building block in synthetic chemistry, particularly for the development of novel pharmaceutical agents. This document is intended for researchers, scientists, and professionals in the field of drug development and medicinal chemistry.

Chemical and Physical Properties

1-(1H-Pyrazol-1-yl)ethanone, with the empirical formula $C_5H_6N_2O$, is a heterocyclic compound featuring a pyrazole ring N-acylated with an acetyl group.^{[1][2][3]} Its chemical structure and properties make it a versatile intermediate for the synthesis of a wide range of biologically active molecules.

Table 1: Physicochemical Properties of **1-(1H-Pyrazol-1-yl)ethanone**

Property	Value	Source
CAS Number	10199-64-1	[1] [2] [3]
Molecular Formula	C ₅ H ₆ N ₂ O	[1] [2] [4]
Molecular Weight	110.11 g/mol	[1] [3]
Appearance	Liquid	[2]
Boiling Point	197.9 °C at 760 mmHg	[3]
Density	1.14 g/cm ³	[3]
Flash Point	73.5 °C	[3]
Solubility	Almost insoluble in water; soluble in organic solvents like ethanol and dichloromethane.	[2]
Vapor Pressure	0.37 mmHg at 25°C	[3]

Safety and Handling

1-(1H-Pyrazol-1-yl)ethanone is classified as an irritant. Appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat, should be worn when handling this compound. Work should be conducted in a well-ventilated fume hood.

Table 2: GHS Hazard and Precautionary Statements

Category	Code	Statement	Source
Hazard Statements	H315	Causes skin irritation	[1]
	H319	Causes serious eye irritation	[1]
	H335	May cause respiratory irritation	[1]
Precautionary Statements	P261	Avoid breathing dust/fume/gas/mist/vapors/spray	[1]
	P264	Wash skin thoroughly after handling	[1]
	P280	Wear protective gloves/eye protection/face protection	[1]
	P302+P352	IF ON SKIN: Wash with plenty of water	[1]
	P305+P351+P338	IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[1]
	P312	Call a POISON CENTER/doctor if you feel unwell	[1]

Experimental Protocols

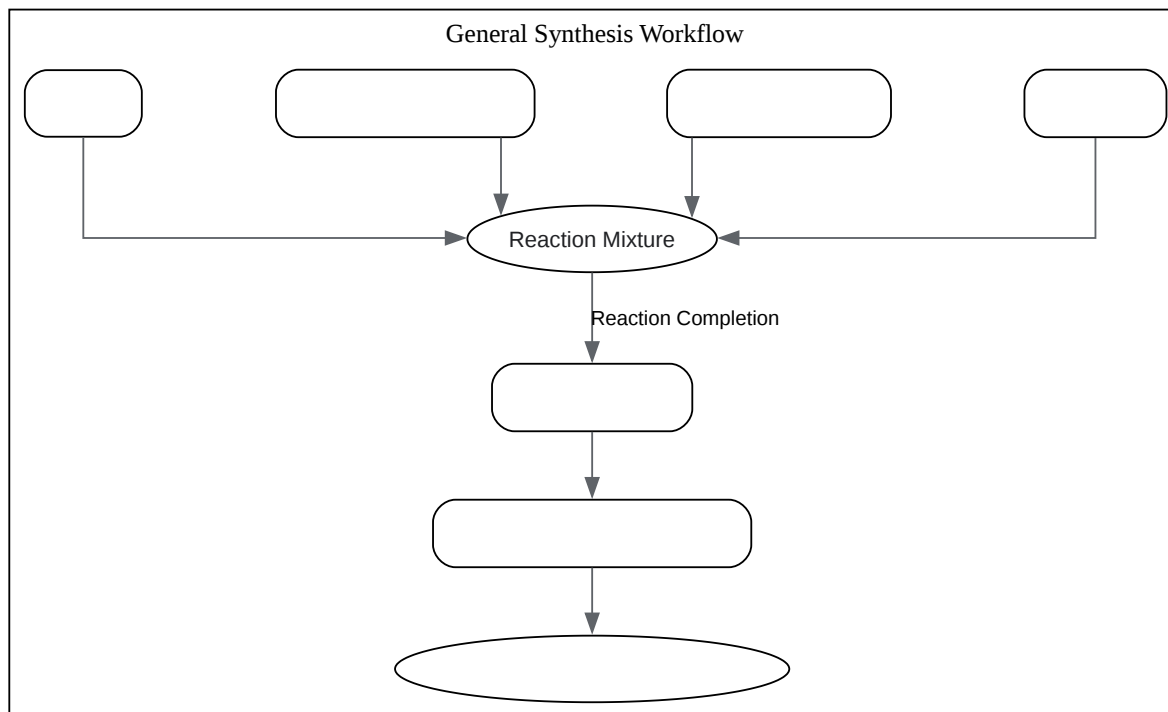
The synthesis of **1-(1H-Pyrazol-1-yl)ethanone** can be achieved through various synthetic routes. A general and common method involves the acylation of pyrazole. The following is a

representative, generalized protocol based on common organic synthesis techniques.

General Synthesis of **1-(1H-Pyrazol-1-yl)ethanone**:

A typical synthesis involves the reaction of pyrazole with an acetylating agent, such as acetic anhydride or acetyl chloride, in the presence of a base.

- Materials: Pyrazole, acetic anhydride (or acetyl chloride), a suitable base (e.g., triethylamine or pyridine), and a solvent (e.g., dichloromethane or tetrahydrofuran).
- Procedure:
 - Dissolve pyrazole in the chosen solvent in a reaction flask.
 - Cool the mixture in an ice bath.
 - Add the base to the solution.
 - Slowly add the acetylating agent (acetic anhydride or acetyl chloride) dropwise to the cooled solution while stirring.
 - Allow the reaction to warm to room temperature and stir for a specified time until the reaction is complete (monitored by TLC).
 - Upon completion, quench the reaction with water or a saturated aqueous solution of sodium bicarbonate.
 - Extract the product with an organic solvent.
 - Wash the organic layer with brine, dry it over an anhydrous salt (e.g., sodium sulfate), and concentrate it under reduced pressure.
 - Purify the crude product by distillation or column chromatography to yield pure **1-(1H-Pyrazol-1-yl)ethanone**.



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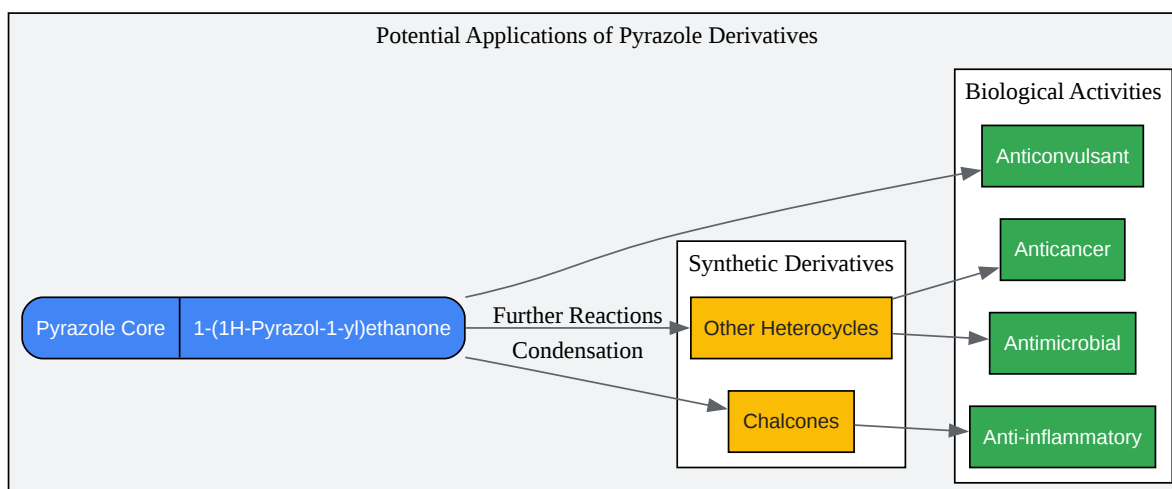
Caption: Generalized workflow for the synthesis of **1-(1H-Pyrazol-1-yl)ethanone**.

Biological Activity and Applications

Pyrazole-containing compounds are known to exhibit a broad spectrum of biological activities. [2] These include anti-inflammatory, antimicrobial, anticancer, and anticonvulsant properties. While specific biological data for **1-(1H-Pyrazol-1-yl)ethanone** is not extensively documented in the public domain, its role as a key intermediate suggests its utility in the synthesis of various biologically active molecules.

The ethanone moiety can participate in further chemical transformations, allowing for the construction of more complex molecular architectures. For instance, the ketone functionality

can be a handle for creating chalcones, which are precursors to other heterocyclic systems with known pharmacological relevance.



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Caption: Potential synthetic pathways and biological applications of pyrazole derivatives.

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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to 1-(1H-Pyrazol-1-yl)ethanone]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b161398#1-1h-pyrazol-1-yl-ethanone-cas-number-and-properties]

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